

Application Notes and Protocols for the Analytical Detection of Harman Metabolites

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Compound of Interest

Compound Name: *Harman*

Cat. No.: *B1672943*

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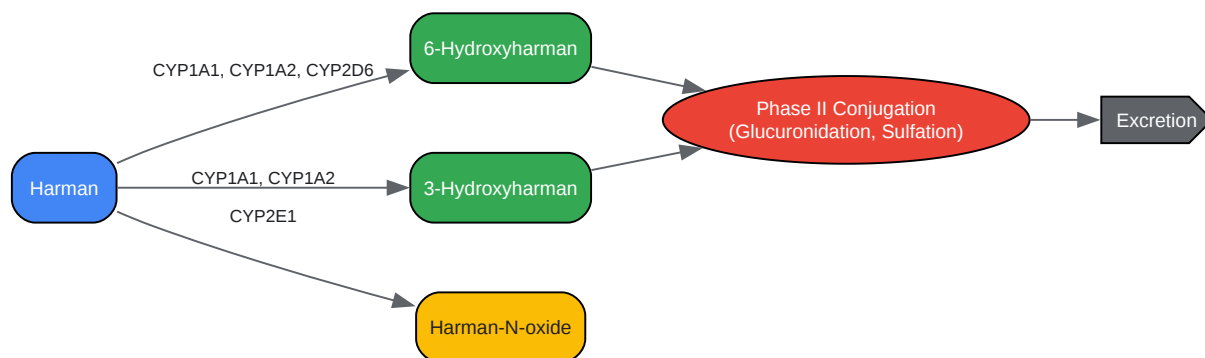
These application notes provide detailed methodologies for the detection and quantification of **Harman** and its primary metabolites in biological matrices. The protocols focus on modern analytical techniques, primarily Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS), which offers high sensitivity and selectivity.

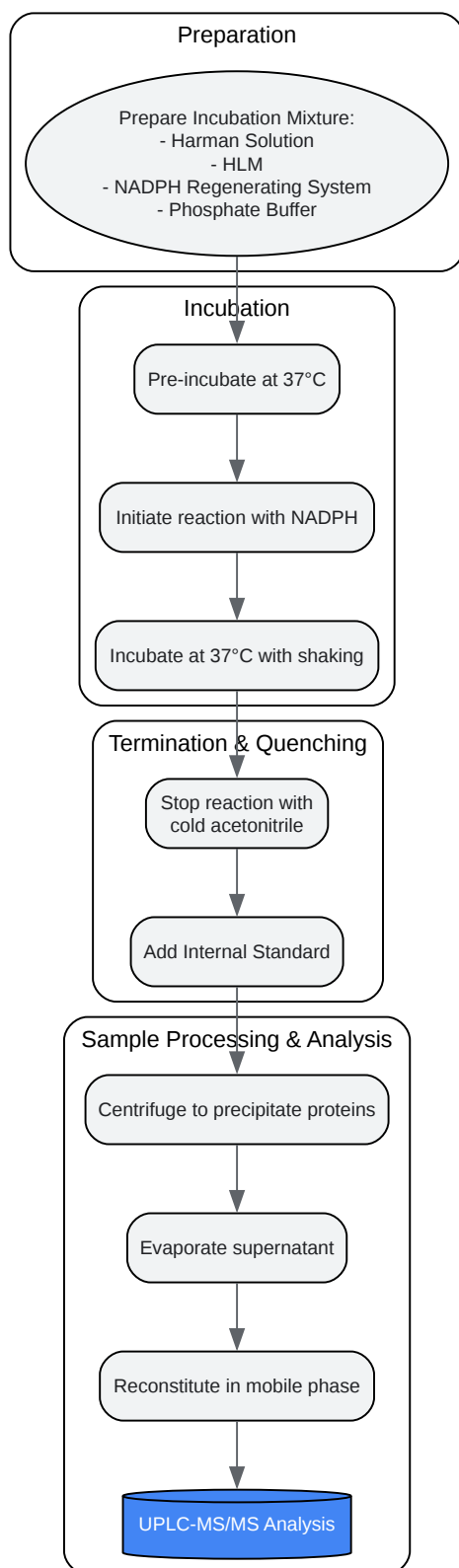
Introduction

Harman, a β -carboline alkaloid, is found in various food items, tobacco smoke, and is also produced endogenously. It exhibits a range of biological and pharmacological activities, making the study of its metabolism crucial for understanding its effects and potential toxicological implications. The primary metabolic pathways of **Harman** involve oxidation, catalyzed by Cytochrome P450 (CYP) enzymes, leading to the formation of hydroxylated metabolites and N-oxides. This document outlines the analytical methods for the reliable detection and quantification of **Harman** and its key metabolites: 6-hydroxy**harman**, 3-hydroxy**harman**, and **harman**-2-oxide.

Metabolic Pathway of Harman

Harman undergoes extensive phase I metabolism primarily in the liver. The main reactions are hydroxylation and N-oxidation, mediated by various CYP450 isoenzymes.





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